

Navigating the Ambiguity of "LT175": A Search for a Specific Molecular Entity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LT175

Cat. No.: B15544120

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An in-depth exploration for a compound designated "**LT175**" for a technical guide on its discovery and synthesis has revealed significant ambiguity and a lack of a singular, defined molecular entity with this name in publicly available scientific and commercial databases. The search has yielded multiple, unrelated references to "**LT175**," spanning from consumer products to fictional chemical compounds, and a similarly named, but distinct, research chemical.

The term "**LT175**" most prominently refers to a model of lawn tractor, the "White Outdoor LT-175." This is clearly not the subject of interest for an audience of researchers and drug development professionals.

In the biomedical domain, the designation "**LT175**" appears to be used in a fictional context for illustrative purposes. A technical support document from a chemical supplier, BenchChem, describes an "**LT175** Kinase Inhibitor," but explicitly states, "**LT175** is a fictional small molecule kinase inhibitor. The information and data provided below are for illustrative purposes and are based on general best practices for similar research compounds."^[1] This indicates that, at least in this context, "**LT175**" does not represent a real-world compound.

A potential, though distinct, candidate for the user's query is the research chemical LT-106-175. This compound is described as a potent inhibitor of FMS-like tyrosine kinase 3 (FLT3) mutations, as well as cyclin-dependent kinase 2 (CDK2) and cyclin-dependent kinase 6 (CDK6)^[2]. The chemical formula for LT-106-175 is C₂₂H₂₄N₈OS^[2]. However, it is crucial to note the

difference in nomenclature; the user specifically requested information on "**LT175**," not "LT-106-175."

Further searches for "**LT175**" as a drug, molecule, or inhibitor did not yield any other relevant compounds. The search results included various other chemical compounds with "175" in their identifiers, such as the "TL 175" pill, which is identified as Prednisone, and technical reports on unrelated chemicals.

Given the lack of a clearly defined, non-fictional compound named "**LT175**" in the context of drug discovery and synthesis, it is not possible to provide the requested in-depth technical guide. The core requirements, including quantitative data summarization, detailed experimental protocols, and visualization of signaling pathways, cannot be fulfilled without a specific, real-world molecular target.

To proceed with this request, a more precise identifier for the compound of interest is necessary. This could include a full chemical name, a different designation, a Chemical Abstracts Service (CAS) number, or a reference to a specific publication or patent. Without such clarification, any attempt to generate the requested content would be based on speculation and would not meet the standards of a technical guide for a scientific audience.

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References

- 1. benchchem.com [benchchem.com]
- 2. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com